

Pharmacological Profile of RTI-111 (Dichloropane)

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Compound Focus: RTI-111-d3

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RTI-111, also known as Dichloropane, is a stimulant of the phenyltropane class. It acts as a **serotonin–norepinephrine–dopamine reuptake inhibitor (SNDRI)** [1]. The table below summarizes its key affinity data and how it compares to cocaine.

Property	RTI-111 (Dichloropane)	Cocaine	Source / Reference
Chemical Class	Phenyltropane	Phenyltropane (Tropane ester)	[1] [2]
Primary Mechanism	SNDRI (Triple Reuptake Inhibitor)	SNDRI (Triple Reuptake Inhibitor)	[1]
IC50 for DAT (nM)	0.79 ± 0.09	89 ± 4.8	[1] [2]
IC50 for SERT (nM)	3.13 ± 0.36	1045 ± 89	[1] [2]
IC50 for NET (nM)	17.96 ± 0.85	3298 ± 293	[1] [2]
Onset & Duration	Slower onset, longer duration than cocaine	Rapid onset, shorter duration	[1] [3]
Reinforcing Efficacy	Serves as a positive reinforcer	Serves as a positive reinforcer (benchmark)	[3] [4]

Property	RTI-111 (Dichloropane)	Cocaine	Source / Reference
Interaction with Methamphetamine	Increases behavioral potency of methamphetamine	---	[3] [4]

Reinforcing Efficacy: Key Experimental Data

The reinforcing effects of RTI-111 have been primarily studied in animal models. The data indicates it has significant abuse potential.

Behavioral Measure	Experimental Finding for RTI-111	Implication
Self-Administration	Was self-administered by rhesus monkeys under a Fixed-Ratio 25 (FR 25) schedule [3] [4].	Functions as a positive reinforcer ; animals will work to receive the drug.
Drug Discrimination	Substituted fully for amphetamine in monkeys trained to discriminate amphetamine from saline [3] [4].	Produces interoceptive effects similar to those of classic stimulants like amphetamine.
Interaction with Methamphetamine	Pretreatment with RTI-111 shifted the methamphetamine self-administration dose-response function down and to the left [3] [4].	Potentiates (increases) the behavioral effects of methamphetamine, rather than blocking them.

Detailed Experimental Protocols

For researchers aiming to replicate or understand these studies, here are the methodologies used in the key experiments.

Self-Administration Protocol (Progressive-Ratio & FR Schedules)

This protocol assesses a drug's rewarding value by measuring the effort an animal will expend to receive it [3] [4].

- **Subjects:** Rhesus monkeys.
- **Apparatus:** Standard primate chairs within sound-attenuating chambers.
- **Training:** Animals are trained to self-administer a drug (e.g., methamphetamine) intravenously.
- **Progressive-Ratio (PR) Schedule:** In this paradigm, the response requirement for each subsequent drug injection increases. The final completed response requirement (the "break point") measures the drug's reinforcing strength.
- **Fixed-Ratio (FR) Schedule:** The response requirement for each drug injection is fixed. This is used to establish stable self-administration behavior.
- **Testing RTI-111:**
 - As a **pretreatment:** RTI-111 was injected intramuscularly 15 minutes before methamphetamine self-administration sessions under a PR schedule to study its interaction effects.
 - As a **reinforcer:** RTI-111 was made available for self-administration under an FR 25 schedule to test if it would maintain drug-taking behavior.

Drug Discrimination Protocol

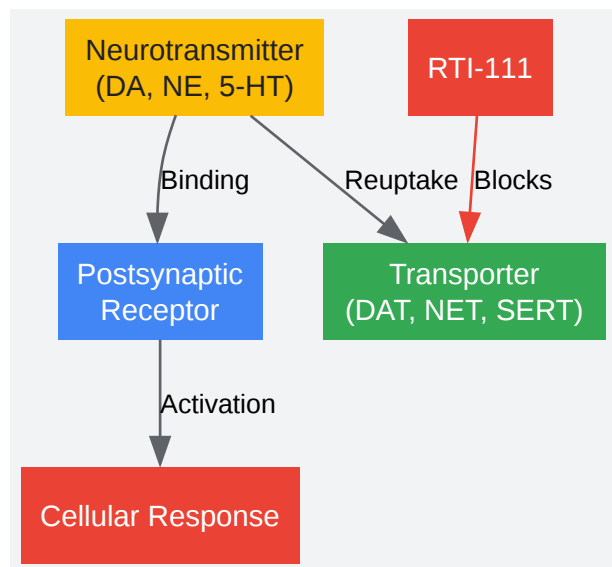
This protocol assesses whether animals perceive the effects of a test drug as being similar to a known training drug [3] [4].

- **Subjects:** Rhesus monkeys.
- **Training:** Monkeys are trained to discriminate a dose of (+)-amphetamine (administered intragastrically) from saline.
- **Procedure:** In experimental sessions, monkeys are presented with two levers. Responding on one lever is reinforced after amphetamine administration, and responding on the other is reinforced after saline administration.
- **Testing:** Various doses of RTI-111, methamphetamine, or their combinations are administered instead of the training drug. The percentage of responses on the drug-appropriate lever is measured. If a test drug produces >90% responding on the drug lever, it is considered to have fully substituted for (i.e., produced effects similar to) amphetamine.

Signaling Pathway Context

While the provided search results do not contain a specific signaling pathway diagram for RTI-111, they explain that stimulants like RTI-111 exert their primary effects not through a classic protein-based signaling

cascade, but through direct interaction with monoamine transporters on the cell membrane [5]. The following diagram illustrates this fundamental mechanism of action.



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Knowledge Gaps and Further Research

It is important to note a key limitation in the available information. The search results provide no specific data on **RTI-111-d3**, which is likely a deuterated analog of RTI-111. Deuterium substitution is a strategy used in drug development to potentially alter a compound's metabolic profile and pharmacokinetics without significantly changing its primary pharmacology.

To find information on **RTI-111-d3**, you may need to search specialized databases:

- **Patent Literature:** Search the USPTO, Google Patents, or WIPO databases for documents related to deuterated phenyltropanes.
- **Chemical Vendor Catalogs:** Companies that specialize in deuterated compounds for research may list **RTI-111-d3** and provide basic analytical data.
- **Metabolic Studies:** Look for scientific papers specifically investigating the metabolism and pharmacokinetics of RTI-111 and its analogs.

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References

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